

Application and Protocols for Supercritical Fluid Extraction of Friedelinol

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Compound of Interest

Compound Name: *Friedelinol*

Cat. No.: *B1674158*

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Introduction

Friedelinol, a pentacyclic triterpenoid alcohol, and its precursor friedelin, have garnered significant interest in the pharmaceutical and nutraceutical industries due to their diverse pharmacological activities. These compounds, commonly found in plants of the Celastraceae, Hippocrateaceae, and Euphorbiaceae families, exhibit promising potential as antibacterial, anti-viral, and cytotoxic agents. Supercritical fluid extraction (SFE) with carbon dioxide (SC-CO₂) has emerged as a green and efficient technology for the selective extraction of these valuable bioactive compounds from natural sources. This application note provides detailed protocols and quantitative data for the SFE of friedelin and discusses its applicability for the extraction of **friedelinol**.

Advantages of Supercritical Fluid Extraction

SFE offers several advantages over conventional solvent extraction methods:

- **Selectivity:** By tuning the temperature and pressure, the solvating power of supercritical CO₂ can be precisely controlled to target specific compounds.
- **Purity:** The use of CO₂ as a solvent eliminates the presence of residual organic solvents in the final extract.

- **Mild Operating Conditions:** SFE can be performed at relatively low temperatures, preserving thermolabile compounds like **friedelinol** from degradation.
- **Environmentally Friendly:** Carbon dioxide is non-toxic, non-flammable, and readily available, making SFE a sustainable extraction method.

Application: Extraction from Quercus cerris (Turkey Oak) Cork

Quercus cerris cork has been identified as a rich source of friedelin. While specific data for **friedelinol** extraction via SFE is limited in current literature, the optimized conditions for friedelin are expected to be highly effective for the co-extraction of **friedelinol** due to their structural similarity.

Quantitative Data Summary

The following tables summarize the quantitative data from studies on the supercritical fluid extraction of friedelin from Quercus cerris cork.

Table 1: Effect of SFE Parameters on Total Extraction Yield and Friedelin Concentration

Pressure (bar)	Temperature (°C)	Co-solvent (Ethanol wt%)	Total Yield (wt%)	Friedelin Conc. (wt%)	Reference
300	40	0	0.97	40.6	
300	60	0	1.52	35.2	
300	80	0	1.81	30.1	
300	60	10	2.83	-	
-	40	0	-	38.2	
-	50	5.0	-	-	
-	-	5.0	2.2	-	

Table 2: Comparison of SFE with Conventional Extraction Methods for Friedelin from *Quercus cerris* Cork

Extraction Method	Solvent	Total Yield (wt%)	Friedelin Yield (wt%)	Friedelin Conc. (wt%)	Reference
SFE	Supercritical CO ₂	1.2 - 1.7	0.12	up to 40.6	
Soxhlet	Dichloromethane	-	-	26.0	
Soxhlet	Methanol	13.8	1.68	-	
Batch SLE	Petroleum Ether	0.35	-	-	

Experimental Protocols

Protocol 1: Supercritical Fluid Extraction of Friedelin from *Quercus cerris* Cork

This protocol is based on optimized conditions reported in the literature and can be adapted for the extraction of **friedelinol**.

1. Materials and Equipment:

- Dried and ground *Quercus cerris* cork (particle size < 0.5 mm)
- Supercritical fluid extractor system
- High-purity CO₂ (99.99%)
- Ethanol (optional co-solvent)
- Collection vials
- Analytical balance
- Gas Chromatography-Mass Spectrometry (GC-MS) for analysis

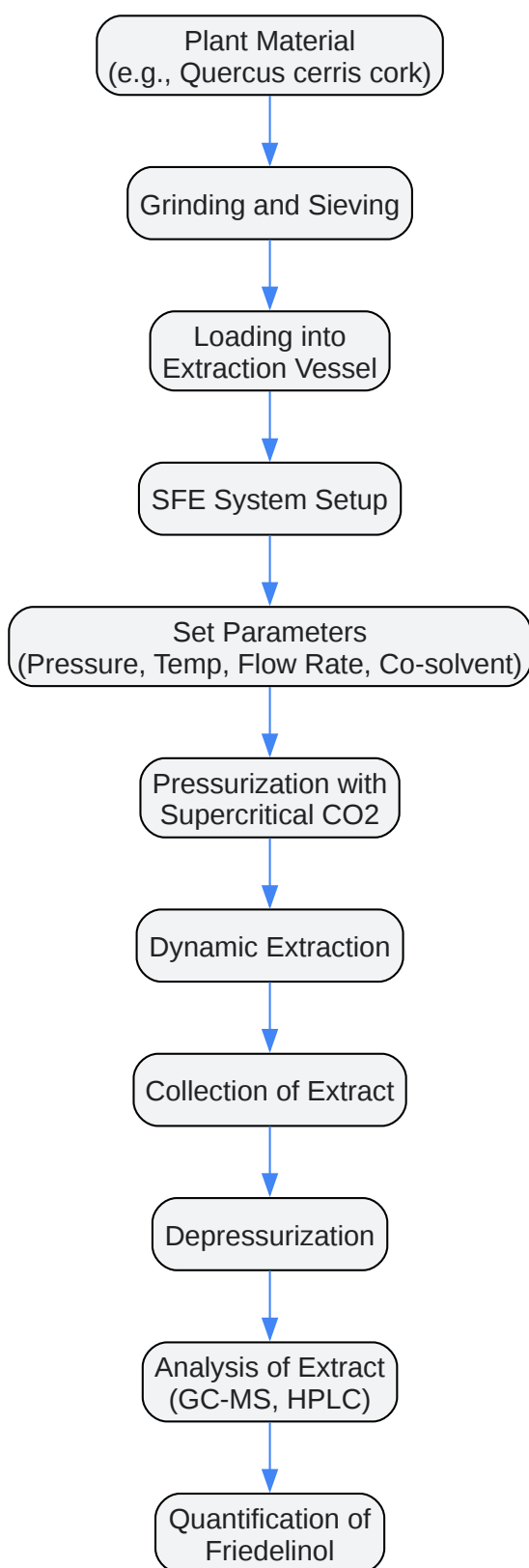
2. SFE Procedure:

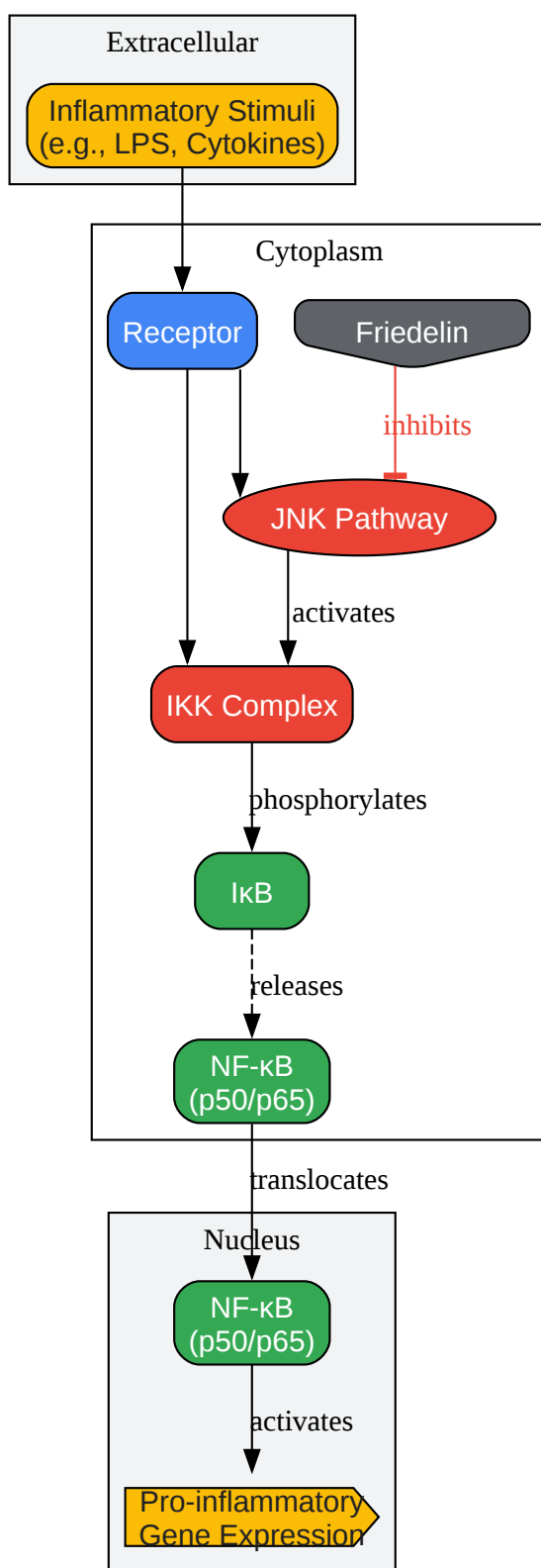
- Accurately weigh approximately 10 g of the ground cork material and load it into the extraction vessel.

- Assemble the SFE system according to the manufacturer's instructions.
- Set the extraction parameters:
 - Pressure: 300 bar
 - Temperature: 40 °C
 - CO2 flow rate: 5 g/min
 - Co-solvent: 0% ethanol (for high selectivity of friedelin) or 5% ethanol (for higher total yield)
- Pressurize the system with CO2 to the desired pressure.
- Once the desired temperature and pressure are stable, begin the dynamic extraction process.
- Collect the extract in a pre-weighed collection vial at programmed intervals (e.g., every 30 minutes) for a total extraction time of 2-3 hours.
- After the extraction is complete, carefully depressurize the system.
- Weigh the collected extracts to determine the total extraction yield.
- Analyze the composition of the extracts using GC-MS to quantify the friedelin and **friedelinol** content.

Visualizations

Experimental Workflow for SFE of Friedelinol





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